

Technical Support Center: Lyso-Gb3 Sample Handling and Shipping

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Compound of Interest

Compound Name: *Lyso-globotetraosylceramide*
(*d18:1*)

Cat. No.: B10783359

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This technical support center provides researchers, scientists, and drug development professionals with best practices for the shipping and handling of lyso-Gb3 samples. Adherence to these guidelines is critical for maintaining sample integrity and ensuring accurate analytical results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended sample type for lyso-Gb3 analysis?

A1: The most common sample types for lyso-Gb3 analysis are whole blood (collected in EDTA or lithium heparin tubes), serum, plasma, and dried blood spots (DBS). The choice of sample type may depend on the specific laboratory's requirements and the clinical context.

Q2: How should I collect whole blood samples for lyso-Gb3 testing?

A2: For whole blood collection, use an EDTA (purple top) or lithium heparin (green top) tube.^[1] ^[2]^[3] Immediately after collection, gently invert the tube several times to ensure proper mixing with the anticoagulant and prevent coagulation.^[1] Clotted or hemolyzed samples are generally not accepted.^[1]

Q3: What are the storage and shipping temperatures for different lyso-Gb3 sample types?

A3: Proper storage and shipping temperatures are crucial for sample stability. Refer to the table below for a summary of recommended conditions.

Q4: How stable is lyso-Gb3 in different sample types and conditions?

A4: Lyso-Gb3 stability varies depending on the sample matrix and storage temperature.

Processed plasma samples have shown stability for up to 6 hours at room temperature, 48 hours at 4°C, and for an extended period at -20°C.^[4] In dried blood spots, lyso-Gb3 is stable for up to 14 days at room temperature, 38 days at 4°C, and over 200 days at -20°C.^[5]

Q5: What information should be included with the shipped samples?

A5: Each sample must be clearly labeled with the patient's name and date of birth.^[1]

Additionally, a sample inventory should be sent to the analytical laboratory at or before the time of shipment.^[6] It is also recommended to include the referring physician's contact information.^[7]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Hemolyzed Sample	Improper blood collection technique (e.g., vigorous shaking, difficult venipuncture).	Recollect the sample using proper phlebotomy techniques. Ensure gentle inversion of the tube after collection.
Clotted Sample	Inadequate mixing with anticoagulant immediately after collection.	Recollect the sample and ensure the tube is inverted several times immediately after blood draw to prevent coagulation. [1]
Sample Thawed During Transit	Insufficient amount of dry ice or inadequate insulation in the shipping container.	When shipping frozen samples, ensure an adequate amount of dry ice is used and the container is well-insulated. Notify the courier of the shipment's temperature requirements. [6] [7]
Discrepancy Between Sample and Inventory	Mislabeled samples or incorrect inventory sheet.	Double-check all sample labels against the inventory sheet before shipping. [6]

Data Summary: Sample Collection and Shipping Conditions

Sample Type	Collection Container	Minimum Volume	Storage Temperature	Shipping Temperature	Reference
Whole Blood	EDTA (purple top) or Lithium Heparin (green top)	2-5 mL	Ambient	Ambient (for short-term) or 4°C	[1][2][3][7]
Serum	SST or red top tube	0.5 - 1 mL	Frozen preferred (-20°C or -80°C)	Frozen on dry ice	[8]
Plasma	EDTA or Heparin	0.3 - 1 mL	Frozen (-20°C or -80°C)	Frozen on dry ice	[7][9]
Dried Blood Spots (DBS)	Filter paper collection card	N/A	Ambient (up to 2 days), then refrigerated (≤ 8°C) or frozen	Ambient	[1]

Experimental Protocols

Lyso-Gb3 Extraction from Plasma/Serum

A common method for lyso-Gb3 analysis is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[1][8][10] A typical extraction protocol involves protein precipitation.

Methodology:

- Sample Preparation: Thaw frozen plasma or serum samples on ice.
- Protein Precipitation: Add a precipitating agent, such as methanol containing an internal standard (e.g., a stable isotope-labeled lyso-Gb3), to the sample.[10]

- Vortex and Centrifuge: Vortex the mixture to ensure thorough mixing and then centrifuge to pellet the precipitated proteins.
- Supernatant Collection: Carefully collect the supernatant containing lyso-Gb3 for LC-MS/MS analysis.

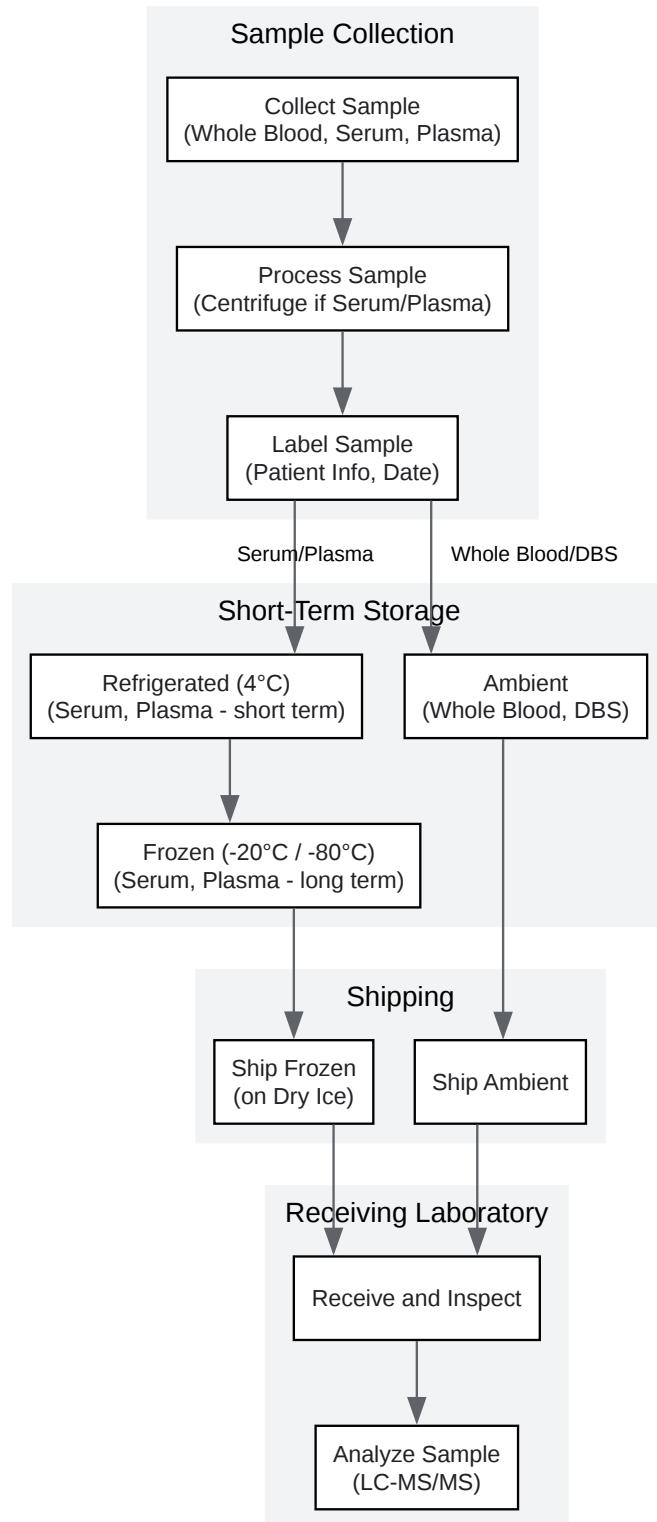
Lyso-Gb3 Analysis by LC-MS/MS

Methodology:

- Chromatographic Separation: The extracted sample is injected into a liquid chromatography system to separate lyso-Gb3 from other components in the sample matrix.[10][11]
- Mass Spectrometric Detection: The separated lyso-Gb3 is then introduced into a tandem mass spectrometer. The instrument is set to monitor specific precursor-to-product ion transitions for lyso-Gb3 and the internal standard for quantification.[10][11]

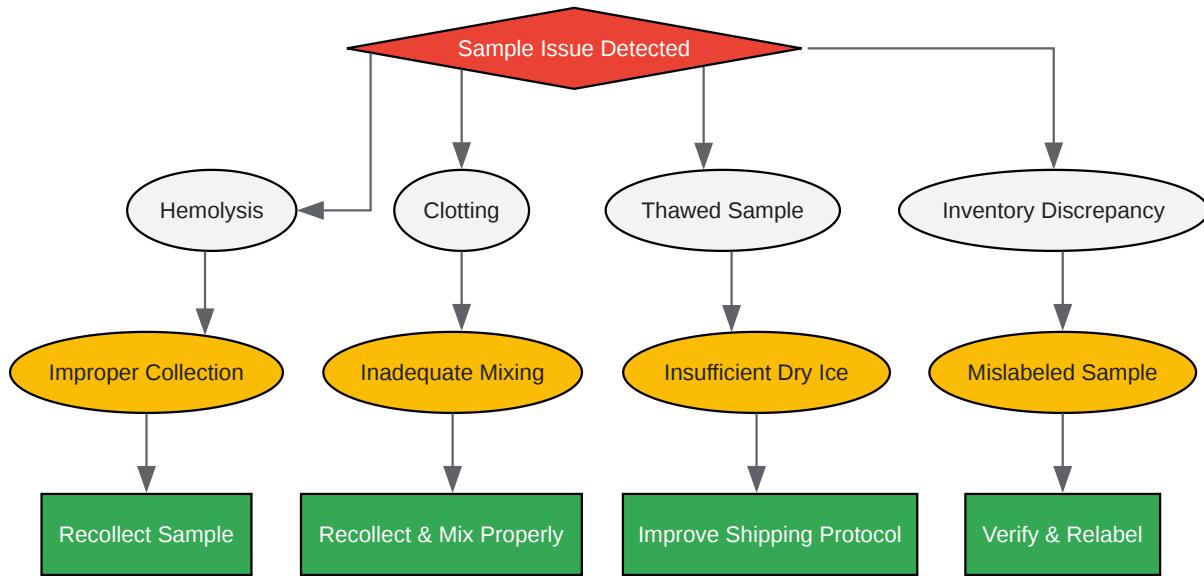
Visualizations

Lyso-Gb3 Sample Handling and Shipping Workflow

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Caption: Workflow for lyso-Gb3 sample handling and shipping.

Troubleshooting Common Lyso-Gb3 Sample Issues

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Caption: Troubleshooting guide for common lyso-Gb3 sample issues.

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